

Application Notes and Protocols: Preparation of Vegfr-2-IN-61 Stock Solution

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Compound of Interest

Compound Name: Vegfr-2-IN-61

Cat. No.: B15614626

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Introduction

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), also known as Kinase Insert Domain Receptor (KDR), is a key mediator of angiogenesis, the formation of new blood vessels from pre-existing ones.[1][2][3] The binding of its ligand, Vascular Endothelial Growth Factor A (VEGF-A), to VEGFR-2 initiates a cascade of intracellular signaling events that are crucial for endothelial cell proliferation, survival, migration, and permeability.[1][4][5][6] Dysregulation of the VEGFR-2 signaling pathway is implicated in various pathological conditions, most notably in tumor growth and metastasis, making it a prime target for anti-cancer drug development.[7][8] **Vegfr-2-IN-61** is a potent and selective inhibitor of VEGFR-2, showing promise as a tool for studying angiogenesis and as a potential therapeutic agent.[7][9] Accurate and consistent preparation of a **Vegfr-2-IN-61** stock solution is critical for obtaining reliable and reproducible experimental results.

These application notes provide a detailed protocol for the preparation, storage, and handling of **Vegfr-2-IN-61** stock solutions for both in vitro and in vivo applications.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Vegfr-2-IN-61** are summarized in the table below.

Property	Value	Reference
Molecular Weight	423.49 g/mol	[9]
Molecular Formula	C20H21N7O2S	[9]
Appearance	White to yellow solid	[9]
Solubility in DMSO	25 mg/mL (59.03 mM)	[9]
Storage of Powder	-20°C for 3 years; 4°C for 2 years	[9]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	[9]

Experimental Protocols

Preparation of a 10 mM Vegfr-2-IN-61 Stock Solution in DMSO for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution of **Vegfr-2-IN-61** in Dimethyl Sulfoxide (DMSO), suitable for most in vitro cell-based assays.

Materials:

- **Vegfr-2-IN-61** powder
- Anhydrous/hygroscopic Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Protocol:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Weighing the Compound:** Carefully weigh the desired amount of **Vegfr-2-IN-61** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.23 mg of **Vegfr-2-IN-61** (Molecular Weight = 423.49 g/mol).
 - Calculation: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 423.49 \text{ g/mol} = 4.23 \text{ mg}$
- **Dissolving the Compound:** Add the weighed **Vegfr-2-IN-61** powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO to the tube. For the example above, add 1 mL of DMSO.
- **Ensuring Complete Dissolution:** Vortex the solution thoroughly. If necessary, use a sonicator to aid dissolution.[9] Visually inspect the solution to ensure that all the powder has completely dissolved and the solution is clear.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[9]

Preparation of Vegfr-2-IN-61 Formulation for In Vivo Animal Studies

This protocol provides an example of how to prepare a formulation of **Vegfr-2-IN-61** suitable for administration to animals (e.g., by oral gavage or intraperitoneal injection). The final concentration should be determined based on the desired dosage (mg/kg) and the dosing volume for the specific animal model.

Materials:

- **Vegfr-2-IN-61** powder
- DMSO
- PEG300 (Polyethylene glycol 300)
- Tween-80 (Polysorbate 80)
- Sterile Saline (0.9% NaCl)
- Sterile conical tubes
- Vortex mixer

Protocol:

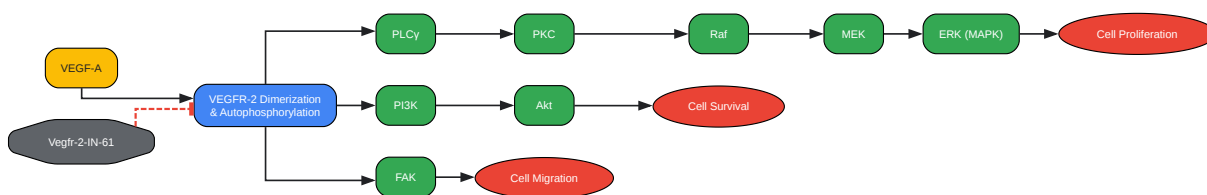
- **Calculate Required Amounts:** Determine the total volume of the dosing solution needed based on the number of animals, the dose, and the dosing volume, including a 10-20% overage.[\[10\]](#)
- **Prepare a Concentrated DMSO Stock:** First, prepare a concentrated stock solution of **Vegfr-2-IN-61** in DMSO as described in the in vitro protocol.
- **Vehicle Preparation:** A common vehicle for in vivo administration is a mixture of DMSO, PEG300, Tween-80, and saline.[\[10\]](#) A typical final formulation might consist of:
 - 10% DMSO
 - 40% PEG300
 - 5% Tween-80
 - 45% Saline
- **Formulation Steps:** a. In a sterile conical tube, add the required volume of the DMSO stock solution. b. Add the PEG300 and vortex to mix thoroughly. c. Add the Tween-80 and vortex again to ensure a homogenous mixture. d. Slowly add the sterile saline while vortexing to prevent precipitation of the compound.[\[10\]](#)

- Final Solution: The final solution should be clear. If precipitation occurs, the formulation may need to be optimized.[\[10\]](#)
- Use: It is recommended to use the prepared formulation immediately. If short-term storage is necessary, store at 4°C and verify its stability.

Visualizations

VEGFR-2 Signaling Pathway

The following diagram illustrates the simplified signaling cascade initiated by the binding of VEGF-A to VEGFR-2, leading to key cellular responses.

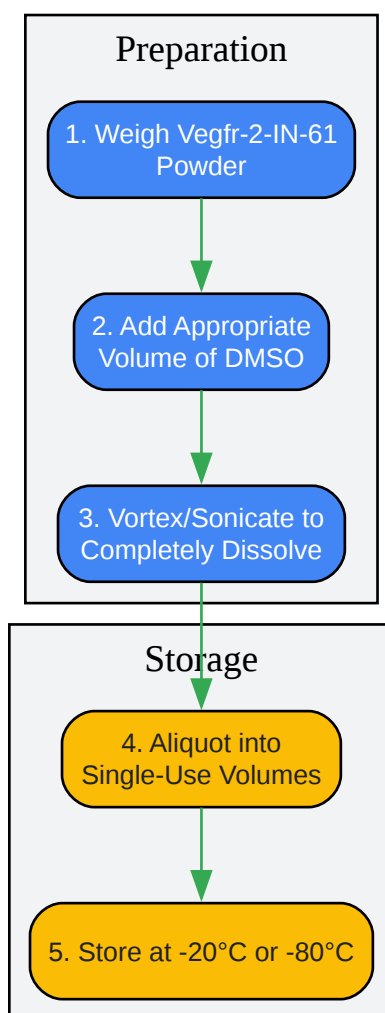


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Caption: Simplified VEGFR-2 signaling pathway and the inhibitory action of **Vegfr-2-IN-61**.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the logical flow of the experimental protocol for preparing a **Vegfr-2-IN-61** stock solution.



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Caption: Workflow for preparing a **Vegfr-2-IN-61** stock solution.

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